

Personal protective equipment for handling 4-iodotetrahydro-2H-pyran

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Compound of Interest

Compound Name: 4-iodotetrahydro-2H-pyran

Cat. No.: B1306222

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Essential Safety and Handling Guide for 4-Iodotetrahydro-2H-Pyran

This guide provides crucial safety and logistical information for the handling and disposal of **4-iodotetrahydro-2H-pyran**, a versatile reagent in pharmaceutical and chemical synthesis.^[1] Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of research.

Core Safety Information

Property	Value	Reference
CAS Number	25637-18-7	[1] [2] [3]
Molecular Formula	C5H9IO	[1]
Molecular Weight	212.03 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	79-80 °C at 12 mmHg	[3]
Flash Point	80 °C	
Purity	≥95%	[2]
Storage Temperature	0-8 °C, Recommended <15°C in a cool, dark place	[1]
Storage Conditions	Store under inert gas, Moisture Sensitive	

Hazard Identification and Personal Protective Equipment (PPE)

4-Iodotetrahydro-2H-pyran is classified as a hazardous substance with the following risk statements:

- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)
- H227: Combustible liquid.

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Wear appropriate protective gloves. Nitrile gloves offer good resistance to a range of chemicals, but glove manufacturer's compatibility data should be consulted.[2][4]	To prevent skin contact and subsequent irritation.[2]
Eye and Face Protection	Tight-sealing safety goggles.[2] A face shield should be worn in conjunction with goggles when there is a potential for splashing.[2]	To protect against serious eye irritation from splashes or vapors.[2]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat should be worn.	To prevent accidental skin contact with the chemical.[2]
Respiratory Protection	Use only in a well-ventilated area, such as a fume hood.[2] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) is recommended.[2]	To prevent irritation of the respiratory tract.[2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and in good working order.[2]
 - Work in a well-ventilated fume hood.[2]

- Don all required personal protective equipment as outlined in the table above.
- Have absorbent, non-reactive materials (e.g., vermiculite, dry sand) available for spill control.
- Handling:
 - Avoid breathing vapors or mist.[\[2\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)
 - Keep away from heat, sparks, and open flames.
- Storage:
 - Store in a cool, well-ventilated place.
 - Keep the container tightly closed.[\[2\]](#)
 - Store locked up.[\[2\]](#)
 - Recommended storage temperature is between 0-8 °C.[\[1\]](#)

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste:
 - Collect excess **4-iodotetrahydro-2H-pyran** and any contaminated materials in a designated, labeled, and sealed container for hazardous waste.
 - Dispose of the contents and container at an approved waste disposal plant.[\[2\]](#)

- Contaminated PPE:
 - Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
 - Take off contaminated clothing and wash it before reuse.

Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2]
- Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.[2]
- Fire: Use carbon dioxide (CO₂), foam, or powder to extinguish. Wear a self-contained breathing apparatus.[2]

Chemical Spill Workflow



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